N-(2-hydroxyethyl)benzenecarbothioamide synthesis protocol

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Compound of Interest

Compound Name:	*N-(2-hydroxyethyl)benzenecarbothioamide*
CAS No.:	*36926-15-5*
Cat. No.:	*B2502172*

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An In-depth Technical Guide to the Synthesis of **N-(2-hydroxyethyl)benzenecarbothioamide**

Abstract

This document provides a comprehensive, two-part protocol for the synthesis of **N-(2-hydroxyethyl)benzenecarbothioamide**, a thioamide derivative of interest for researchers in organic synthesis and medicinal chemistry. Thioamides are crucial structural motifs and versatile intermediates in the synthesis of various sulfur-containing heterocyclic compounds.[1] [2] The described synthetic pathway involves an initial N-acylation of 2-aminoethanol with benzoyl chloride to yield the stable amide intermediate, N-(2-hydroxyethyl)benzamide. This is followed by a selective thionation of the amide carbonyl using Lawesson's reagent to produce the target thioamide. This guide offers detailed, step-by-step experimental procedures, explains the chemical principles and rationale behind methodological choices, and includes necessary safety protocols and data presentation for reproducibility.

Overall Synthetic Strategy

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The synthesis is performed in two distinct stages:

- Amide Formation: A nucleophilic acyl substitution to form the C-N bond.
- Thionation: Conversion of the amide carbonyl (C=O) to a thiocarbonyl (C=S).

Part 1: Synthesis of N-(2-hydroxyethyl)benzamide (Intermediate)

Principle and Rationale

The initial step is the formation of an amide bond via the reaction of 2-aminoethanol with benzoyl chloride. This is a classic example of a nucleophilic acyl substitution, often referred to as the Schotten-Baumann reaction.[3] The primary amine of 2-aminoethanol is a potent nucleophile that readily attacks the electrophilic carbonyl carbon of benzoyl chloride.

Causality of Experimental Choices:

- Reagents: Benzoyl chloride is used as an activated form of benzoic acid, making it highly reactive towards nucleophiles. 2-aminoethanol serves as the nucleophile, with its primary amine being more reactive than the hydroxyl group under these conditions.[3]
- Base: A tertiary amine, such as triethylamine (Et_3N) or pyridine, is incorporated as an acid scavenger. The reaction generates hydrochloric acid (HCl) as a byproduct, which would otherwise protonate the unreacted 2-aminoethanol, rendering it non-nucleophilic and halting the reaction. The added base neutralizes the HCl, forming a salt (e.g., triethylammonium chloride) and allowing the reaction to proceed to completion.
- Solvent: A dry, aprotic solvent like dichloromethane (DCM) is ideal. It readily dissolves the reactants but does not participate in the reaction. The use of a dry solvent is critical as benzoyl chloride can be hydrolyzed by water.
- Temperature: The reaction is initiated at a low temperature (0 °C) to control the initial exothermic reaction between the highly reactive amine and acid chloride.[4] It is then allowed to warm to ensure the reaction goes to completion.

Experimental Protocol: N-acylation

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Materials:

- 2-Aminoethanol (Ethanolamine)
- Benzoyl Chloride
- Triethylamine (Et_3N)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminoethanol (1.0 eq) and triethylamine (1.1 eq) in anhydrous dichloromethane.
- Cool the stirred solution to 0 °C using an ice bath.
- Add a solution of benzoyl chloride (1.05 eq) in anhydrous dichloromethane dropwise via a dropping funnel over 30 minutes, ensuring the internal temperature remains below 5 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the separated organic layer over anhydrous $MgSO_4$ or Na_2SO_4.

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- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude N-(2-hydroxyethyl)benzamide, which can be purified by recrystallization or column chromatography if necessary.

Quantitative Data: N-(2-hydroxyethyl)benzamide Synthesis

Reagent	Molar Mass (g/mol)	Amount (mmol)	Equivalents	Volume/Mass
2-Aminoethanol	61.08	10.0	1.0	0.61 g (0.60 mL)
Benzoyl Chloride	140.57	10.5	1.05	1.48 g (1.22 mL)
Triethylamine	101.19	11.0	1.1	1.11 g (1.52 mL)
Dichloromethane	-	-	-	50 mL

Part 2: Synthesis of N-(2-hydroxyethyl)benzenecarbothioamide

Principle and Rationale

The second stage of the synthesis is the thionation of the amide intermediate. This involves converting the carbonyl group (C=O) into a thiocarbonyl group (C=S). Lawesson's reagent [2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane-2,4-disulfide] is the reagent of choice for this transformation due to its high efficiency, mild reaction conditions, and excellent yields for amide thionation.[5][6]

Causality of Experimental Choices:

- Thionating Agent: Lawesson's reagent is preferred over other agents like phosphorus pentasulfide (P_4S_{10}) because it typically requires lower temperatures and results in cleaner reactions with fewer byproducts.[5] It is particularly effective for converting amides to thioamides.[7]

- Mechanism: In solution, Lawesson's reagent is in equilibrium with a reactive dithiophosphine ylide monomer.[5][8] This monomer undergoes a [2+2] cycloaddition with the amide carbonyl

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to form a four-membered thiaoxaphosphetane intermediate. This intermediate then undergoes a cycloreversion, driven by the formation of a very stable P=O bond, to yield the desired thioamide and a phosphine oxide byproduct.[8][9] This mechanism is analogous to that of the Wittig reaction.[5]

- Solvent: Anhydrous, high-boiling point, non-polar solvents like toluene or xylene are commonly used, as the reaction often requires heating to proceed at a reasonable rate.[6][7] Anhydrous Tetrahydrofuran (THF) is also a viable option.
- Stoichiometry: Approximately 0.5 equivalents of Lawesson's reagent are typically used, as the dimeric reagent contains two thionating centers.

Experimental Protocol: Thionation

Materials:

- N-(2-hydroxyethyl)benzamide (from Part 1)
- Lawesson's Reagent
- Toluene, anhydrous
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system
- Round-bottom flask, magnetic stirrer, reflux condenser

Procedure:

- In a round-bottom flask equipped with a reflux condenser and under an inert atmosphere, dissolve N-(2-hydroxyethyl)benzamide (1.0 eq) in anhydrous toluene.
- Add Lawesson's reagent (0.5 eq) to the solution.
- Heat the reaction mixture to reflux (approx. 110 °C for toluene) and maintain for 2-4 hours. The reaction should be conducted in a well-ventilated fume hood due to the malodorous nature of the reagent and byproducts.

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- Monitor the reaction progress by TLC until the starting amide is consumed.
- Cool the reaction mixture to room temperature and concentrate under reduced pressure.
- The crude residue is then purified by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes, to isolate the pure **N-(2-hydroxyethyl)benzenecarbothioamide**.

Quantitative Data: Thionation Reaction

Reagent	Molar Mass (g/mol)	Amount (mmol)	Equivalents	Mass
N-(2-hydroxyethyl)benzamide	165.19	10.0	1.0	1.65 g
Lawesson's Reagent	404.47	5.0	0.5	2.02 g
Toluene	-	-	-	50 mL

Safety and Handling Precautions

- Benzoyl Chloride: Corrosive and a lachrymator. Causes severe skin burns and eye damage. Handle only in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- 2-Aminoethanol: Corrosive. Causes skin and eye irritation.[10] Harmful if swallowed or in contact with skin.[11] Use in a well-ventilated area and wear appropriate PPE.
- Triethylamine: Flammable liquid and vapor. Corrosive and toxic. Handle with care in a fume hood.
- Lawesson's Reagent: Harmful if swallowed. Releases a strong, unpleasant stench. All manipulations should be performed in a well-ventilated chemical fume hood.
- Solvents: Dichloromethane is a suspected carcinogen.[12] Toluene is flammable and can have neurological effects with prolonged exposure. Avoid inhalation and skin contact.

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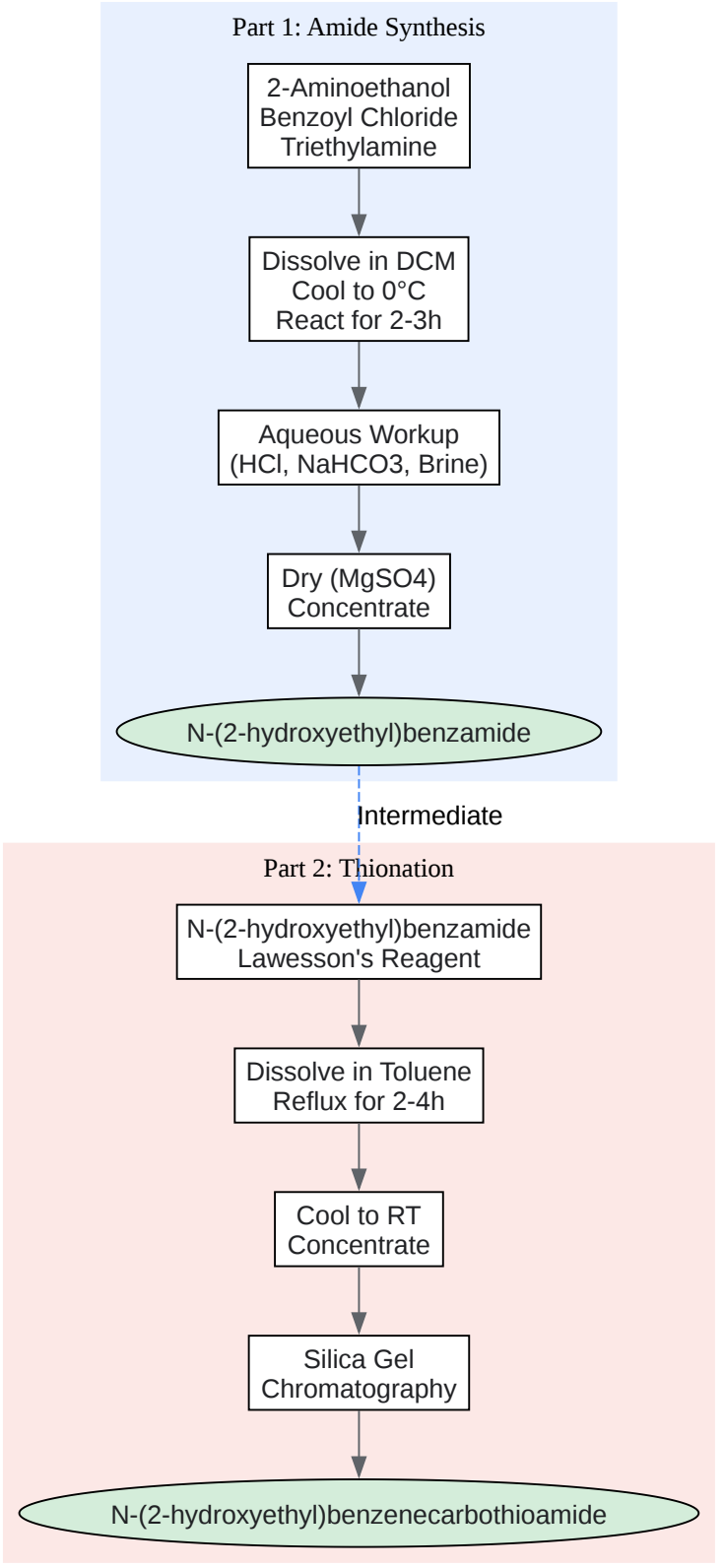
Diagrams and Visualizations

Experimental Workflow



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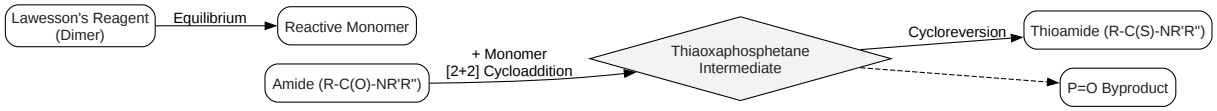
Caption: Overall workflow for the two-step synthesis.

Mechanism of Thionation with Lawesson's Reagent



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Caption: Simplified mechanism for amide thionation.

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